

# Technical Support Center: Pheromone Traps & Non-Target Species Capture

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## Compound of Interest

Compound Name: 2,13-Octadecadien-1-ol, 1-acetate, (2Z,13Z)-

Cat. No.: B110173

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guidance and answers to frequently asked questions regarding the reduction of non-target species capture in pheromone traps during experimental setups.

## Frequently Asked Questions (FAQs)

Q1: Why am I catching a high number of non-target species in my pheromone traps?

A1: High bycatch can be attributed to several factors. The pheromone lure itself may contain components that are attractive to a broader range of species than intended.<sup>[1][2]</sup> Additionally, the visual cues of the trap, such as its color and design, can attract non-target insects.<sup>[3][4]</sup> Environmental factors and trap placement also play a significant role; for instance, placing traps near flowering plants or in areas with high insect diversity can increase the chances of capturing non-target species.

Q2: Can the color of the pheromone trap influence bycatch?

A2: Absolutely. Research has shown that trap color is a significant factor in attracting both target and non-target insects. For example, red or green colored sticky traps have been found to catch fewer native and introduced bees compared to the standard white, yellow, or blue traps.<sup>[5]</sup> While white and blue traps tend to attract more honey bees and bumblebees, yellow traps can also have high bycatch rates for various insects.<sup>[4][5]</sup>

Q3: How does the design of the trap affect the capture of non-target species?

A3: Trap design plays a crucial role in selectivity. Bucket traps, for instance, may capture a different range of species compared to delta or funnel traps.<sup>[1][6][7]</sup> Modifications to the trap design, such as adding escape windows or mesh screens with specific opening sizes, can physically prevent larger non-target species from entering or allow them to escape, while retaining the smaller target species.<sup>[5]</sup>

Q4: My lure is supposed to be species-specific, so why am I still getting bycatch?

A4: While pheromone lures are designed to be highly specific, some non-target species may share similar pheromone components, leading to cross-attraction.<sup>[1]</sup> Additionally, some lures might not be as pure as claimed, containing trace amounts of other compounds that attract other species. The concentration and release rate of the pheromone can also influence which species are attracted.

Q5: What is the ideal placement for pheromone traps to minimize bycatch?

A5: Optimal trap placement depends on the target species and the environment. Generally, placing traps away from the borders of a field and within the crop canopy can sometimes reduce bycatch. The height of the trap is also a critical factor and should be adjusted based on the flight behavior of the target insect. Avoid placing traps in locations that are known hotspots for non-target beneficial insects, such as near beehives or flowering field margins.

## Troubleshooting Guides

This section provides structured guidance to address specific issues you may be encountering in your experiments.

### Issue 1: High capture of beneficial insects (e.g., bees, ladybugs).

- Symptom: Your traps are catching a significant number of pollinators and predatory insects.
- Possible Causes & Solutions:

Possible Cause	Troubleshooting Step	Expected Outcome
Inappropriate Trap Color	Switch from white, yellow, or blue traps to red or green traps. <a href="#">[4]</a> <a href="#">[5]</a>	A significant reduction in the capture of bees and other beneficial insects that are less attracted to red and green wavelengths.
Non-selective Trap Design	If using bucket traps, consider switching to a more selective design like a delta trap, or modify the existing trap with escape slits.	Fewer large-bodied beneficial insects will be captured.
Lure Attracting a Broad Spectrum	Contact the lure manufacturer to inquire about the purity and specificity of the pheromone blend. Consider testing lures from different suppliers.	A more targeted attraction of the desired species with less impact on beneficials.
Trap Placement	Relocate traps away from areas with high densities of flowering plants or known nesting sites for beneficial insects.	Reduced incidental capture of pollinators and predators foraging in these areas.

## Issue 2: Capturing a large number of non-target moths of a similar size to the target species.

- Symptom: The sticky liners are filled with various moth species, making it difficult to count the target pest.
- Possible Causes & Solutions:

Possible Cause	Troubleshooting Step	Expected Outcome
Shared Pheromone Components	Research the pheromone composition of the most common non-target moths. If there is an overlap, investigate lures with a different blend ratio of the key attractants. <a href="#">[1]</a>	Increased specificity of the lure, leading to a higher proportion of the target species in the catch.
Lure Release Rate	The release rate of the lure may be too high, attracting less sensitive, non-target species. Try using a lure with a lower, more controlled release rate.	A more refined pheromone plume that is primarily detected by the target species.
Trap Design Not Optimized	Experiment with different trap designs (e.g., bucket vs. delta) as the flight behavior and entry preference can vary between moth species. <a href="#">[6]</a> <a href="#">[7]</a>	One trap design may prove to be more selective for the target species' behavior.

## Data on Bycatch Reduction Strategies

The following tables summarize quantitative data from various studies on the effectiveness of different methods to reduce non-target species capture.

Table 1: Effect of Trap Color on the Capture of Non-Target Bees

Trap Color	Honey Bees ( <i>Apis mellifera</i> )	Bumble Bees ( <i>Bombus</i> spp.)	Native Bees ( <i>Lasioglossum</i> & <i>Hylaeus</i> spp.)
White	High	Moderate	High
Blue	Moderate	High	Low
Yellow	Low	Low	Moderate
Red	Very Low	Very Low	Very Low
Green	Very Low	Very Low	Very Low
Source: Adapted from research on pheromone trap colors. <a href="#">[5]</a>			

Table 2: Comparison of Lure Composition on Target and Non-Target Moth Capture

Lure Composition	Target Species ( <i>S. frugiperda</i> ) Capture	Non-Target Species ( <i>L. loreyi</i> ) Capture
2-Component Lure	Moderate	Low (<5%)
3-Component Lure	High	High (up to 12%)
4-Component Lure	High	Low (<5%)
Source: Adapted from a study comparing different pheromone lure blends. <a href="#">[1]</a>		

## Experimental Protocols

### Protocol 1: Evaluating the Effect of Trap Color on Bycatch

Objective: To determine the optimal trap color for maximizing target species capture while minimizing the bycatch of non-target insects.

Materials:

- Pheromone traps of at least three different colors (e.g., white, red, green).
- Pheromone lures for the target species.
- Sticky liners for each trap.
- Field stakes or hangers for trap deployment.
- Data collection sheets.
- Forceps for insect removal and identification.

Methodology:

- Site Selection: Choose an experimental site with a known population of the target species.
- Trap Preparation: Assemble the traps according to the manufacturer's instructions. Place a fresh sticky liner and a pheromone lure in each trap.
- Experimental Design:
  - Use a randomized complete block design.
  - Each block will contain one trap of each color being tested.
  - Replicate each block at least four times.
  - Ensure a minimum distance of 20 meters between traps within a block and 50 meters between blocks to avoid interference.
- Trap Deployment:
  - Deploy the traps at a height and position that is optimal for the target species.

- Record the GPS coordinates of each trap.
- Data Collection:
  - Check the traps at regular intervals (e.g., weekly).
  - Carefully remove the sticky liners and replace them with new ones.
  - In a laboratory setting, identify and count the number of target species and all non-target species on each liner.
- Data Analysis:
  - Calculate the mean number of target and non-target insects captured per trap for each color.
  - Use statistical analysis (e.g., ANOVA) to determine if there are significant differences in capture rates between the different colored traps.

## Protocol 2: Assessing the Efficacy of Trap Modifications for Bycatch Reduction

Objective: To evaluate the effectiveness of physical modifications to a standard pheromone trap in reducing the capture of non-target species.

Materials:

- Standard pheromone traps (e.g., bucket traps).
- Modified traps of the same type (e.g., with mesh screens over the entrance or escape windows).
- Pheromone lures for the target species.
- Collection containers for the traps.
- Data collection sheets.

### Methodology:

- **Trap Modification:**
  - For the modified traps, install a wire mesh screen (specify mesh size) over the trap entrance.
  - Alternatively, create escape windows (specify dimensions and location) on the trap body.
- **Experimental Design:**
  - Set up paired plots, with each plot containing one standard trap and one modified trap.
  - Replicate these pairs in at least five different locations within the experimental area.
  - Maintain a distance of at least 20 meters between the traps in each pair and 50 meters between pairs.
- **Trap Deployment and Data Collection:**
  - Follow the deployment and data collection steps outlined in Protocol 1.
- **Data Analysis:**
  - For each trap type, calculate the mean number of target and non-target species captured.
  - Calculate the bycatch reduction percentage for the modified traps compared to the standard traps.
  - Use a t-test or other appropriate statistical analysis to determine if the difference in bycatch is significant.

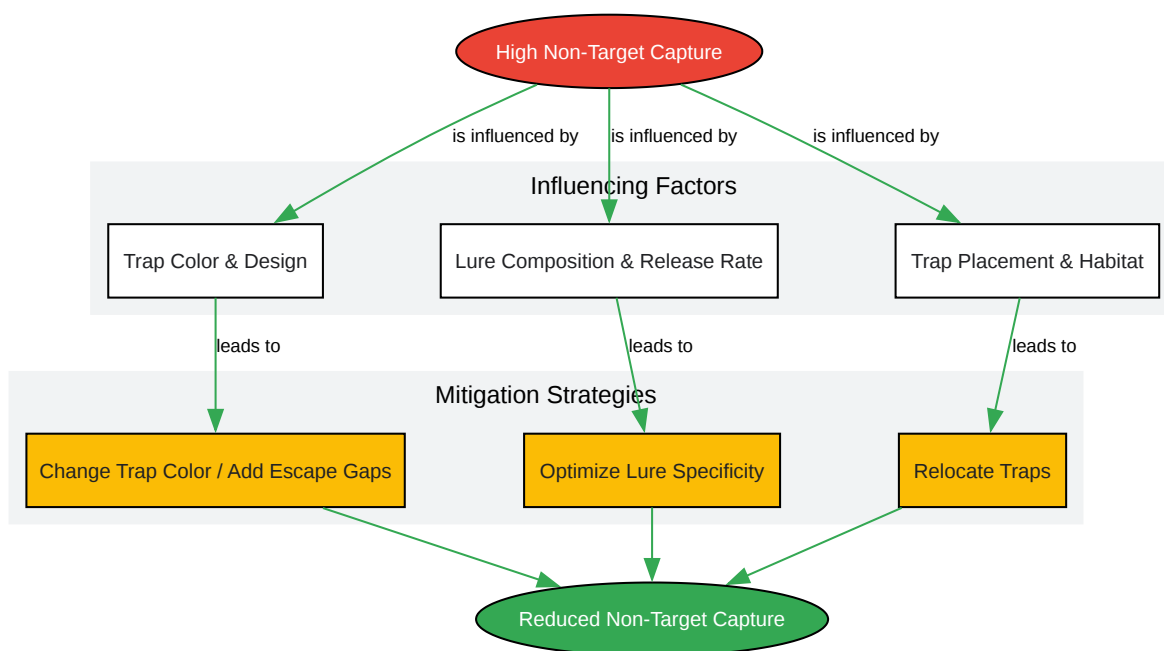
## Visualizations





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Caption: Workflow for evaluating pheromone trap color on bycatch.



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Caption: Logical relationships in bycatch reduction strategies.

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